

Axl receptor tyrosine kinase role in cancer metastasis

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Molecular Mechanisms of AXL in Metastasis

AXL promotes metastasis by regulating several key biological processes intrinsic to cancer cells.

- **Epithelial-Mesenchymal Transition (EMT):** AXL is both a regulator and a key effector of EMT. EMT-inducing transcription factors (SNAIL, SLUG, TWIST, ZEB1/2) directly upregulate AXL expression. In a feed-forward loop, activated AXL further sustains the EMT program by upregulating these same transcription factors and mesenchymal markers, enhancing cell invasion and apoptosis resistance [1] [2] [3].
- **Cell Invasion and Migration:** AXL activation triggers downstream signaling cascades (PI3K/AKT, MAPK/ERK, JAK/STAT) that control cytoskeletal dynamics and cell motility. It promotes actin reorganization and the formation of migratory structures like filopodia by activating small GTPases such as Rho and Rac. AXL also regulates focal adhesion turnover through effectors like NEDD9/CRKII/PEAK1, facilitating cell movement [1] [4].
- **Cell Survival and Proliferation at Metastatic Sites:** The GAS6/AXL axis activates pro-survival signaling pathways, most notably PI3K/AKT. This leads to the upregulation of anti-apoptotic proteins like BCL-2, BCL-XL, and MCL-1, while suppressing pro-apoptotic proteins such as BAD and caspase-3. This enhances the ability of disseminated cancer cells to survive the stresses of circulation and colonization in distant organs [5] [4] [3].

Experimental Models and Protocols

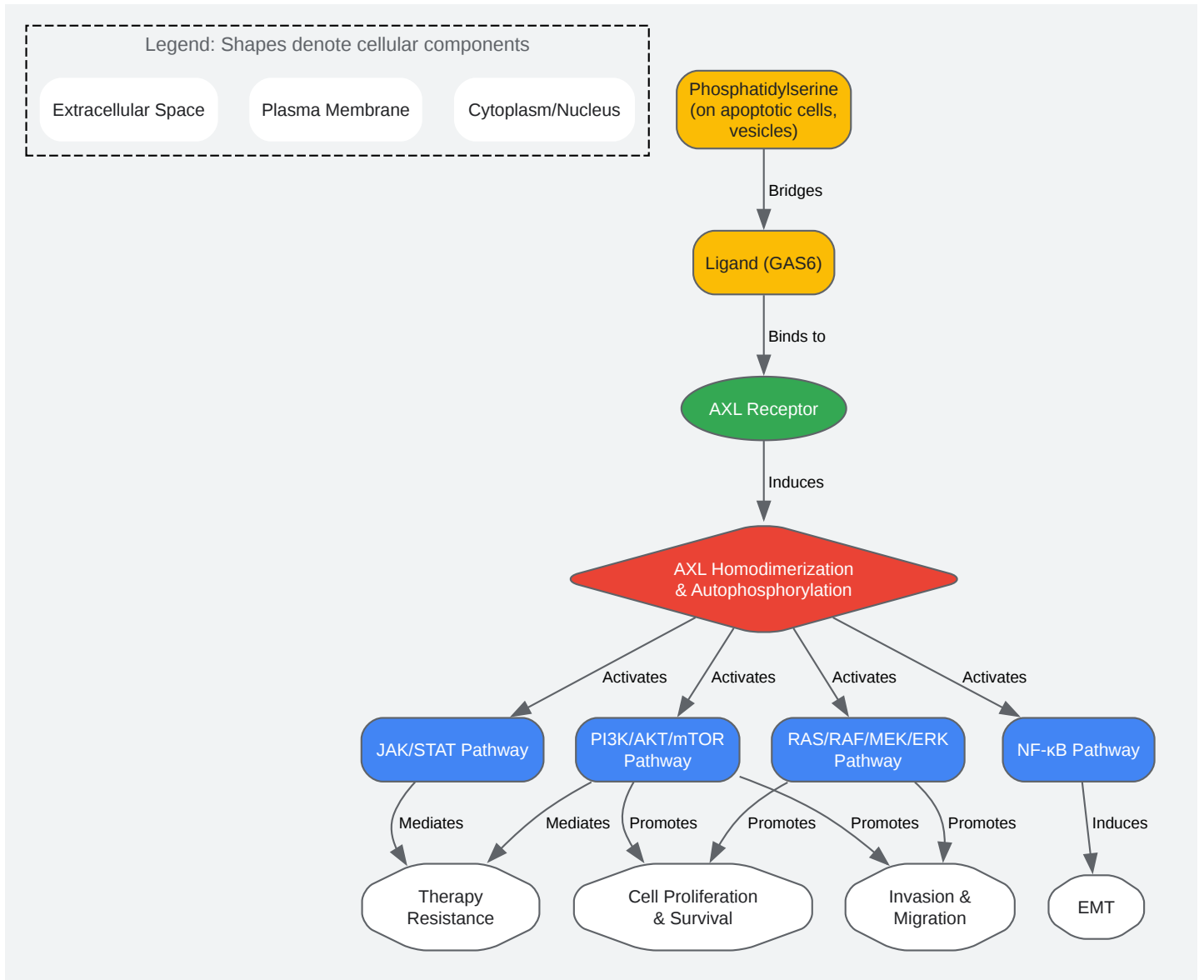
Research into AXL's role in metastasis employs a range of established in vitro and in vivo models.

Table: Key Experimental Approaches for Studying AXL in Metastasis

Experimental Goal	Common Model/Assay	Key Readouts & Methodologies
Investigate AXL Signaling	Phosphoproteomic Analysis [1]	LC-MS/MS to identify phosphorylation changes; validation via Western Blot with phospho-specific antibodies.
Study EMT Induction	Cell Line Models (e.g., TNBC, NSCLC); Immunofluorescence/Western Blot [1] [2]	Quantify changes in EMT markers: loss of E-cadherin, gain of N-cadherin, Vimentin; AXL, SNAIL, TWIST levels.
Assess Invasion & Migration	Boyden Chamber/Transwell Assays [4]	Count cells invading through Matrigel-coated membrane (invasion) or uncoated membrane (migration).
Evaluate In Vivo Metastasis	Mouse Xenograft Models (tail vein, intracardiac, orthotopic) [4] [3]	Bioluminescent imaging to track metastatic burden; endpoint histology (H&E, IHC) of target organs (e.g., lungs, liver).
Test Therapeutic Efficacy	Preclinical Treatment Studies [1] [3]	Combine AXL inhibitors (e.g., Bemcentinib) with chemotherapy/targeted therapy; measure primary tumor growth and metastatic burden.

AXL Signaling Pathway Visualization

The following diagram illustrates the core GAS6/AXL signaling axis and its key downstream pathways that contribute to metastatic progression, integrating the mechanisms described above.



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Core AXL signaling in metastasis: ligand binding induces dimerization and activates downstream pathways.

Therapeutic Targeting of AXL

Several therapeutic strategies to inhibit AXL are under development, primarily focusing on small-molecule inhibitors and antibody-based approaches.

Table: AXL-Targeted Therapeutic Strategies

Therapeutic Class	Mechanism of Action	Example Agents (Status)
Small-Molecule TKIs	Compete with ATP in the kinase domain, inhibiting phosphorylation and downstream signaling.	Bemcentinib (BGB324, R428) [5] [6] [2], Gilteritinib (ASP2215) [2], TP-0903 [2]
Monoclonal Antibodies	Bind extracellular domain to block ligand interaction and/or induce receptor internalization.	YW327.6S2 (Preclinical) [2]
Decoy Receptors	Soluble AXL extracellular domains that sequester GAS6 ligand, preventing receptor activation.	GL2I.T (Preclinical) [6] [1]
AXL-Directed CAR-T	Genetically engineered T cells targeting AXL-positive cancer cells.	AXL-CAR-T (Preclinical, e.g., for TNBC) [6] [1]
Combination Therapies	AXL inhibitors combined with chemo-, targeted, or immuno-therapy to overcome resistance.	Bemcentinib + PD-1/PD-L1 inhibitors [5] [3]

Future Research Directions

Despite promising advances, key challenges remain. Future work should focus on:

- **Identifying Robust Biomarkers:** Not all patients with AXL-positive tumors respond to therapy. Research is needed to validate predictive biomarkers, such as soluble AXL (sAXL) levels in plasma or specific genetic signatures, for better patient stratification [7].
- **Understanding the Immunomodulatory Role:** AXL is expressed on immune cells (macrophages, NK cells, dendritic cells) and contributes to an immunosuppressive microenvironment. The full impact of AXL inhibition on anti-tumor immunity requires further elucidation [3].

- **Overcoming Therapeutic Resistance:** As with other targeted therapies, resistance to AXL inhibitors may emerge. Investigating the molecular basis of resistance, including crosstalk with other RTKs like EGFR and MET, is crucial for developing more durable treatment strategies [5] [1].

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References

1. AXL Receptor Tyrosine Kinase as a Promising Therapeutic ... [pmc.ncbi.nlm.nih.gov]
2. AXL receptor tyrosine kinase [en.wikipedia.org]
3. AXL: shapers of tumor progression and immunosuppressive ... [molecular-cancer.biomedcentral.com]
4. AXL receptor tyrosine kinase as a promising anti-cancer ... [molecular-cancer.biomedcentral.com]
5. AXL signaling in cancer: from molecular insights to ... [nature.com]
6. Signaling Pathways of AXL Receptor Tyrosine Kinase ... [pmc.ncbi.nlm.nih.gov]
7. Altered expression of AXL receptor tyrosine kinase in ... [frontiersin.org]

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Address: Ontario, CA 91761, United States

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